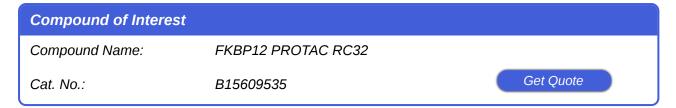


Application Notes and Protocols for RC32 PROTAC-Mediated FKBP12 Knockdown in Mice

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

RC32 is a potent and specific proteolysis-targeting chimera (PROTAC) designed to induce the degradation of the FK506-binding protein 12 (FKBP12).[1] This document provides detailed application notes and experimental protocols for utilizing RC32 to achieve FKBP12 knockdown in both in vitro and in vivo mouse models. FKBP12 is a ubiquitously expressed protein involved in various cellular processes, including protein folding, signal transduction, and calcium channel regulation.[2] RC32-mediated degradation of FKBP12 offers a powerful tool for studying the functional consequences of FKBP12 loss and exploring its therapeutic potential.

RC32 is a heterobifunctional molecule that consists of a ligand that binds to FKBP12 (a derivative of rapamycin) and a ligand for the E3 ubiquitin ligase Cereblon (pomalidomide), connected by a linker.[1] This design facilitates the formation of a ternary complex between FKBP12, RC32, and Cereblon, leading to the ubiquitination of FKBP12 and its subsequent degradation by the proteasome.[3]

Data Presentation In Vitro Efficacy of RC32



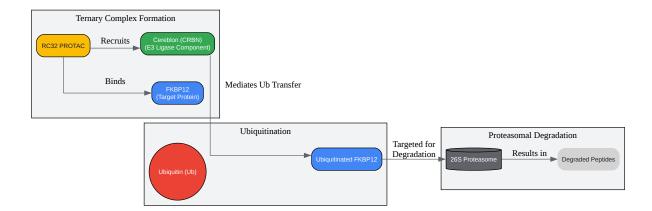
Cell Line	DC50 (nM)	Treatment Duration (hours)	Reference
Jurkat	~0.3	12	[4]
Нер3В	0.9	Not Specified	[5]
HuH7	0.4	Not Specified	[5]

In Vivo Administration and Efficacy of RC32 in Mice

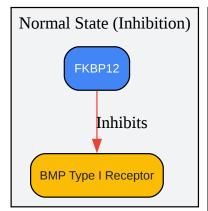
Administrat ion Route	Dosage	Dosing Schedule	Duration	Observed Effect	Reference
Intraperitonea I (i.p.)	30 mg/kg	Twice a day	1 day	Significant degradation of FKBP12 in most organs (except brain).	[1]
Oral (p.o.)	60 mg/kg	Twice a day	1 day	Significant degradation of FKBP12.	[6]

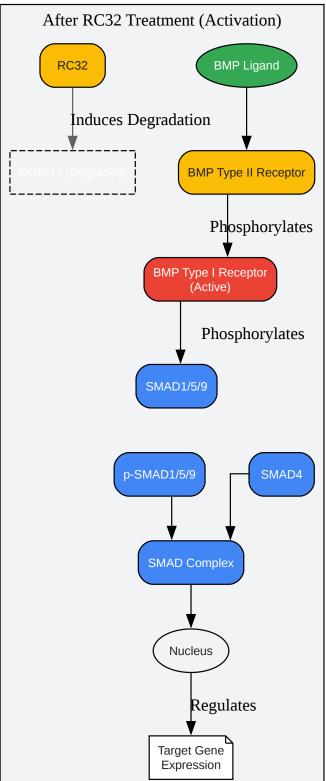
Signaling Pathways and Experimental Workflows Mechanism of Action of RC32 PROTAC



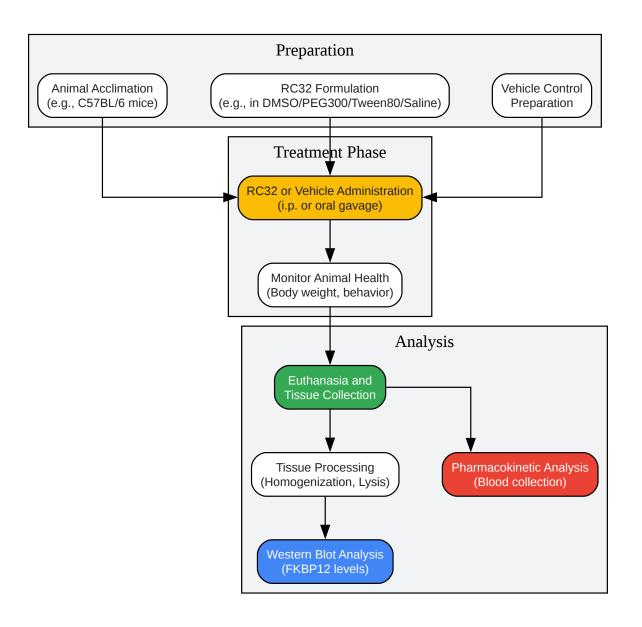












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